

Essential Guide to the Proper Disposal of ADX-10061

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Compound of Interest

Compound Name: ADX-10061

Cat. No.: B1665615

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment. This document provides a comprehensive guide to the proper disposal procedures for **ADX-10061**, a dopamine D1 receptor antagonist. In the absence of a specific Safety Data Sheet (SDS) for **ADX-10061**, this guide is based on established best practices for the disposal of hazardous chemical waste in a research setting.

Chemical and Pharmacological Profile of ADX-10061

ADX-10061, also known as CEE 03-310 or NNC 687, is a selective and potent dopamine D1 receptor antagonist.^[1] Its primary use is in research, particularly in studies related to schizophrenia.^[1] The following table summarizes its known receptor binding affinities.

Target	Binding Affinity (Ki)
Dopamine D1 Receptor	5.8 nM
Adenylyl Cyclase	9.1 nM
5-HT2 Receptor	355 nM
Dopamine D2 Receptor	> 10,000 nM

General Principles for Hazardous Chemical Waste Disposal

The proper disposal of chemical waste is regulated and requires adherence to strict guidelines to protect personnel and the environment. The following procedures are based on guidelines from leading research institutions and should be followed for the disposal of **ADX-10061** and other similar research chemicals.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Key Principles:

- **Do Not Dispose Down the Drain or in Regular Trash:** Hazardous chemicals must never be disposed of via the sanitary sewer or in the regular trash.[\[2\]](#)[\[3\]](#)
- **Segregation of Waste:** Incompatible wastes should never be mixed. Always use separate, clearly labeled waste containers for different classes of chemicals.[\[2\]](#)[\[5\]](#)
- **Proper Labeling:** All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name and approximate quantities of the contents.[\[2\]](#)[\[5\]](#)
- **Use Appropriate Containers:** Waste should be stored in sturdy, leak-proof, and chemically resistant containers. The container must be compatible with the waste it holds.[\[2\]](#)[\[5\]](#)
- **Keep Containers Closed:** Waste containers must be kept securely closed except when adding waste.[\[2\]](#)[\[5\]](#)
- **Secondary Containment:** All liquid hazardous waste containers should be placed in secondary containment to prevent spills.[\[2\]](#)
- **Consult Your Institution's EHS:** Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to schedule a waste pickup.[\[2\]](#)[\[5\]](#)

Step-by-Step Disposal Protocol for ADX-10061

The following protocol outlines the steps for the proper disposal of solid **ADX-10061** and solutions containing the compound.

1. Solid Waste Disposal (e.g., unused compound, contaminated labware):

- Step 1: Container Preparation: Select a designated, puncture-resistant, and clearly labeled container for solid chemical waste.
- Step 2: Waste Collection: Place any unused or expired solid **ADX-10061** into the designated waste container. Similarly, dispose of any contaminated personal protective equipment (PPE), such as gloves and weighing paper, in this container.
- Step 3: Labeling: Ensure the container is labeled with "Hazardous Waste," the chemical name "**ADX-10061**," and an estimate of the quantity.
- Step 4: Storage and Pickup: Store the sealed container in a designated satellite accumulation area until it is collected by your institution's EHS personnel.[\[5\]](#)

2. Liquid Waste Disposal (e.g., solutions containing **ADX-10061**):

- Step 1: Container Selection: Use a sealable, leak-proof container made of a material compatible with the solvent used to dissolve **ADX-10061**.
- Step 2: Waste Collection: Pour the liquid waste into the designated container. The first rinse of any glassware that contained the solution must also be collected as hazardous waste.[\[2\]](#)
- Step 3: Labeling: Clearly label the container with "Hazardous Waste" and list all chemical constituents, including solvents, with their approximate percentages.
- Step 4: Storage and Pickup: Keep the container tightly sealed and within secondary containment in a designated waste accumulation area. Arrange for pickup by your institution's EHS office.

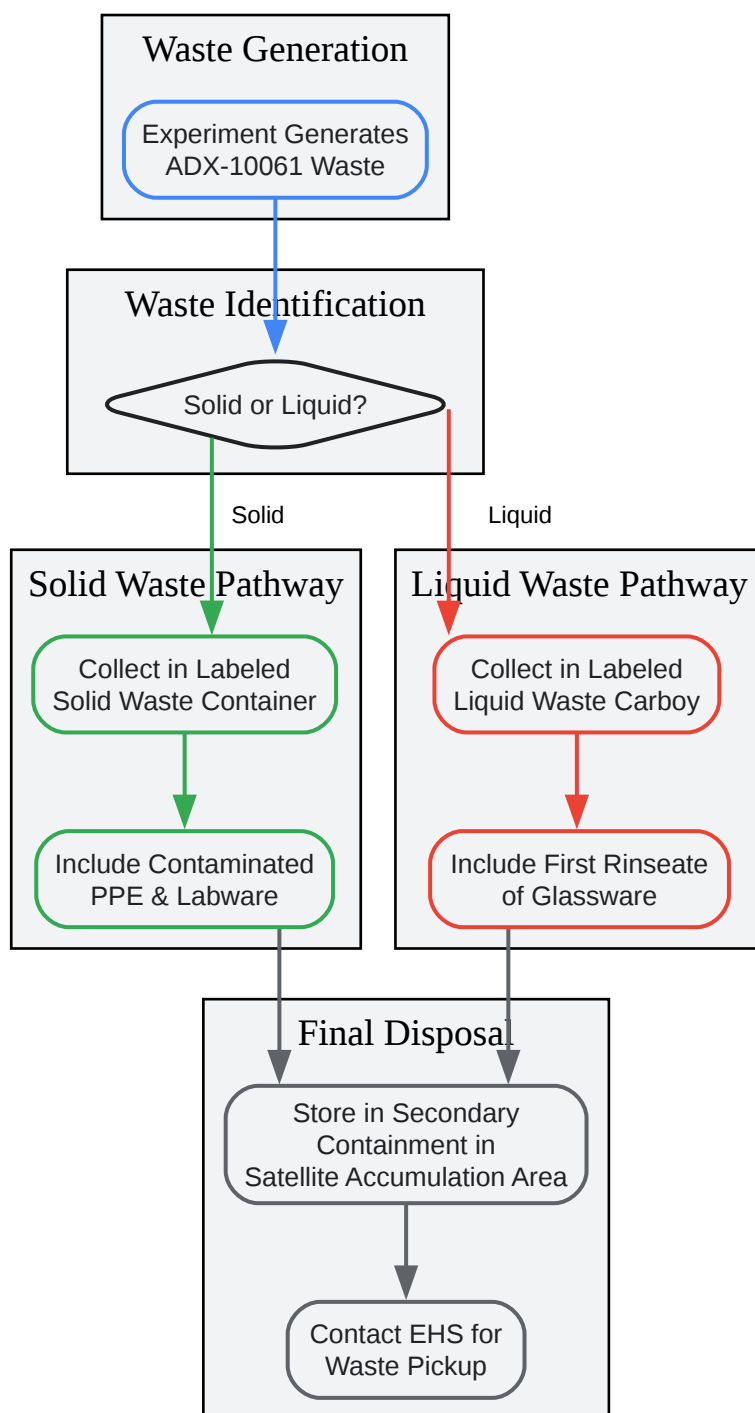
3. Disposal of Empty Chemical Containers:

- Step 1: Thorough Rinsing: The original container of **ADX-10061** must be thoroughly rinsed with a suitable solvent. The first rinseate must be collected and disposed of as hazardous liquid waste.[\[2\]](#)
- Step 2: Air Drying: After rinsing, allow the container to air-dry completely.

- Step 3: Defacing the Label: The original label on the container must be completely removed or defaced.[\[2\]](#)
- Step 4: Final Disposal: Once rinsed, dried, and with the label removed, the empty container can typically be disposed of in the appropriate glass or solid waste stream, as per your institution's guidelines.[\[2\]](#)

Experimental Workflow and Disposal Logic

The following diagram illustrates the decision-making process and workflow for the proper disposal of chemical waste like **ADX-10061** in a laboratory setting.



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Caption: Workflow for the proper segregation and disposal of **ADX-10061** waste.

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